

Technical Support Center: Forced Degradation Studies of Deucravacitinib

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Compound of Interest

Compound Name: *N*-nitroso-deucravacitinib

Cat. No.: B16082428

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with deucravacitinib. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist with your forced degradation studies aimed at identifying and quantifying impurities.

Frequently Asked Questions (FAQs)

Q1: What are the typical stress conditions used in forced degradation studies of deucravacitinib?

A1: Forced degradation studies for deucravacitinib are performed under a variety of stress conditions to assess its intrinsic stability and identify potential degradation products. These conditions typically include hydrolytic (acidic and basic), oxidative, thermal, and photolytic stress, as recommended by the International Council for Harmonisation (ICH) guidelines.^{[1][2][3]}

Q2: What are the known degradation products of deucravacitinib?

A2: A significant degradation product has been identified under hydrolytic stress conditions. This impurity is characterized by a protonated molecular ion peak ($[M+H]^+$) at an m/z of

358.1805, as determined by liquid chromatography-tandem mass spectrometry (LC-MS/MS).[4][5][6] The structures of degradation products formed under oxidative, thermal, and photolytic conditions are not as extensively detailed in publicly available literature.

Q3: Is there a validated analytical method for separating deucravacitinib from its impurities?

A3: Yes, a stability-indicating High-Performance Liquid Chromatography (HPLC) method has been developed and validated for the separation of deucravacitinib from its degradation products.[4][5] This method is crucial for accurately quantifying the parent drug and its impurities during stability studies.

Q4: What are the key parameters of the validated HPLC method for deucravacitinib impurity profiling?

A4: A reported HPLC method utilizes a C18 column (e.g., Phenomenex Gemini, 250 x 4.6 mm, 5 μ m) with a mobile phase consisting of ammonium acetate buffer (pH 4.75) as solvent A and acetonitrile as solvent B.[4][6] The method typically employs a flow rate of 1.0 mL/min and UV detection at 254 nm.[4]

Q5: What is the potential significance of the identified hydrolytic degradation product?

A5: In silico mutagenicity studies have suggested a potential for mutagenicity for both deucravacitinib and its identified hydrolytic degradation product (m/z 358.1805).[4][5][6] This underscores the importance of monitoring and controlling the formation of this impurity during drug development, manufacturing, and storage.

Data on Deucravacitinib Degradation

While specific quantitative data from a comprehensive forced degradation study on deucravacitinib is not publicly available, the following table outlines the expected format for presenting such results. The values provided are hypothetical and for illustrative purposes only.

Stress Condition	Reagent/ Condition	Duration	Temperature	% Deucravacitinib Degraded	Impurity 1 (m/z 358.1805) (%)	Other Major Impurities (%)
Acid Hydrolysis	0.1 M HCl	24 hours	80°C	15.2	8.5	3.1
Base Hydrolysis	0.1 M NaOH	8 hours	60°C	12.8	6.2	2.5
Oxidative	3% H ₂ O ₂	12 hours	Room Temp	18.5	Not Detected	11.3
Thermal	Solid State	48 hours	105°C	8.3	Not Detected	4.7
Photolytic	Solid State	7 days	ICH Option 1	5.1	Not Detected	2.2

Experimental Protocols

Below are detailed methodologies for conducting forced degradation studies and for the analytical determination of deucravacitinib and its impurities.

Protocol 1: Forced Degradation of Deucravacitinib

Objective: To generate degradation products of deucravacitinib under various stress conditions.

Materials:

- Deucravacitinib active pharmaceutical ingredient (API)
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 3%
- Methanol, HPLC grade

- Water, HPLC grade
- pH meter
- Thermostatic oven
- Photostability chamber

Procedure:

- Acid Hydrolysis:
 - Dissolve a known amount of deucravacitinib in a minimal amount of methanol and dilute with 0.1 M HCl to a final concentration of 1 mg/mL.
 - Reflux the solution at 80°C for 24 hours.
 - Cool the solution to room temperature and neutralize with an appropriate amount of 0.1 M NaOH.
 - Dilute the sample with mobile phase to a suitable concentration for HPLC analysis.
- Base Hydrolysis:
 - Dissolve a known amount of deucravacitinib in a minimal amount of methanol and dilute with 0.1 M NaOH to a final concentration of 1 mg/mL.
 - Reflux the solution at 60°C for 8 hours.
 - Cool the solution to room temperature and neutralize with an appropriate amount of 0.1 M HCl.
 - Dilute the sample with mobile phase to a suitable concentration for HPLC analysis.
- Oxidative Degradation:
 - Dissolve a known amount of deucravacitinib in methanol and dilute with 3% H₂O₂ to a final concentration of 1 mg/mL.

- Keep the solution at room temperature for 12 hours, protected from light.
- Dilute the sample with mobile phase to a suitable concentration for HPLC analysis.
- Thermal Degradation:
 - Place a known amount of deucravacitinib API in a petri dish and spread it as a thin layer.
 - Heat the sample in a thermostatic oven at 105°C for 48 hours.
 - After exposure, dissolve the sample in mobile phase to a suitable concentration for HPLC analysis.
- Photolytic Degradation:
 - Place a known amount of deucravacitinib API in a petri dish and spread it as a thin layer.
 - Expose the sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (ICH Q1B Option 1).
 - After exposure, dissolve the sample in mobile phase to a suitable concentration for HPLC analysis.

Protocol 2: Stability-Indicating HPLC Method

Objective: To separate and quantify deucravacitinib and its degradation products.

Chromatographic Conditions:

- Column: Phenomenex Gemini C18 (250 x 4.6 mm, 5 µm)
- Mobile Phase A: Ammonium acetate buffer (pH 4.75)
- Mobile Phase B: Acetonitrile
- Gradient: (A suitable gradient to be optimized, e.g., starting with 90% A and decreasing to 20% A over 30 minutes)

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μ L
- Detection Wavelength: 254 nm
- Column Temperature: 30°C

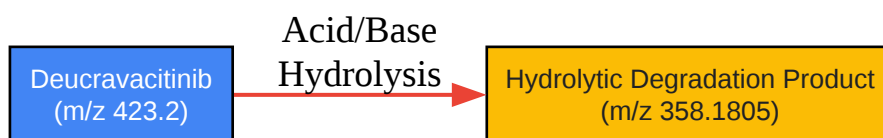
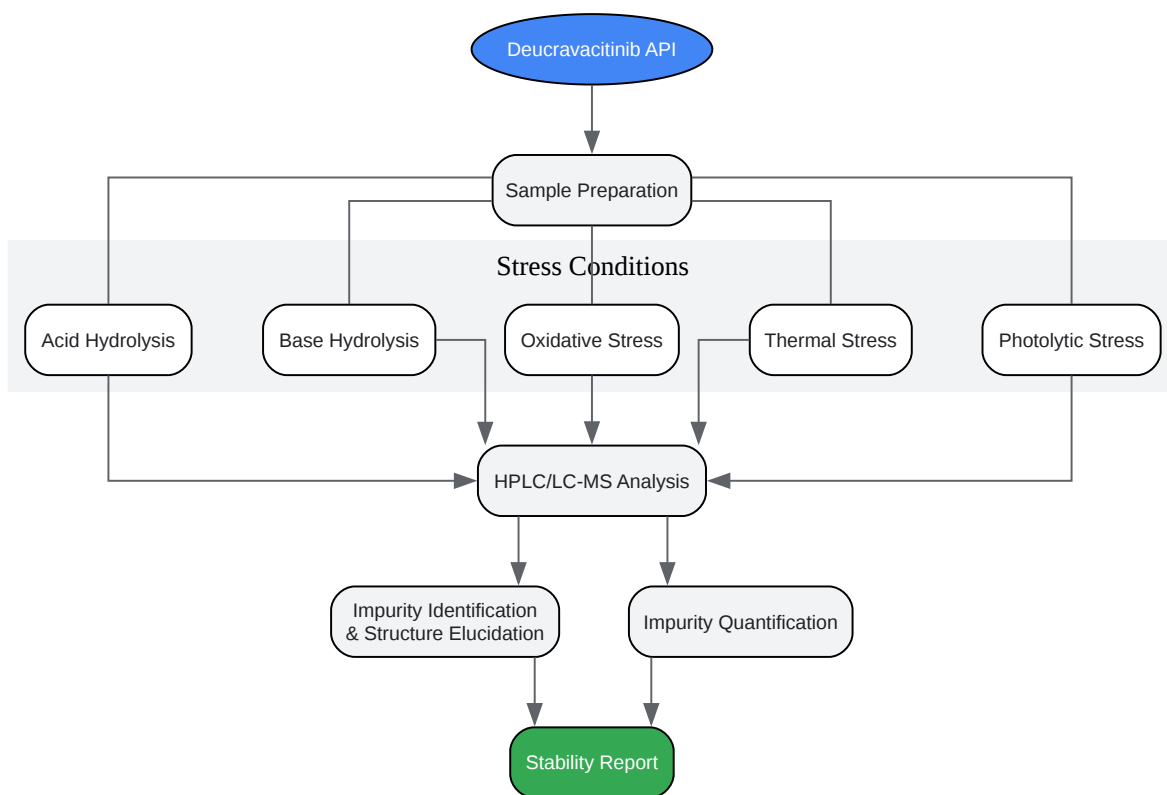
Procedure:

- Prepare the mobile phase and degas it before use.
- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject a blank (mobile phase) to ensure a clean baseline.
- Inject the prepared standard and stressed samples.
- Record the chromatograms and integrate the peaks corresponding to deucravacitinib and any degradation products.
- Calculate the percentage of degradation and the amount of each impurity.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Poor Peak Shape (Tailing or Asymmetry)	1. Column degradation.2. Incompatible sample solvent.3. pH of the mobile phase is not optimal.	1. Replace the HPLC column.2. Ensure the sample is dissolved in a solvent similar in composition to the mobile phase.3. Verify that the pH of the ammonium acetate buffer is approximately 4.75.
Inconsistent Retention Times	1. Fluctuation in mobile phase composition.2. Temperature variations.3. Insufficient column equilibration.	1. Ensure proper mixing and degassing of the mobile phase.2. Use a column oven to maintain a consistent temperature.3. Allow the column to equilibrate for an adequate time before analysis.
Ghost Peaks	1. Contamination in the mobile phase or injector.2. Carryover from previous injections.	1. Use fresh, high-purity solvents and additives.2. Implement a robust needle wash protocol between injections.
No or Low Degradation Observed	1. Stress conditions are too mild.2. Deucravacitinib is highly stable under the applied conditions.	1. Increase the strength of the stressor (e.g., higher acid/base concentration, higher temperature, longer exposure time).2. Confirm the stability of the molecule under the tested conditions.
Excessive Degradation (>50%)	1. Stress conditions are too harsh.	1. Reduce the strength of the stressor or the duration of exposure to achieve a target degradation of 10-30%.

Visualizations



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